

JNJ-40255293 Technical Support Center: Stability and Storage

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Compound of Interest

Compound Name: JNJ-40255293

Cat. No.: B1673068

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This technical support center provides essential information for researchers, scientists, and drug development professionals on the stability and storage of **JNJ-40255293**. The following sections offer troubleshooting guides, frequently asked questions (FAQs), and detailed protocols to ensure the integrity of the compound throughout your experiments.

Stability and Storage Conditions

Proper handling and storage of **JNJ-40255293** are critical to maintain its viability and ensure reproducible experimental results. The compound is shipped as a solid powder at ambient temperature and has shown stability for several weeks under these conditions, sufficient for shipping and customs.^[1] For longer-term storage, specific conditions should be met.

Data Presentation: Storage Recommendations

Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C	>2 years (long-term)	Store in a dry, dark environment. [1] [2]
0 - 4°C	Days to weeks (short-term)	Store in a dry, dark environment. [1] [2]	
Stock Solution (in DMSO)	-80°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles. [2]
-20°C	Up to 1 month	Aliquot to avoid repeated freeze-thaw cycles. [2]	
0 - 4°C	Days to weeks (short-term)	For immediate or near-term use. [1]	

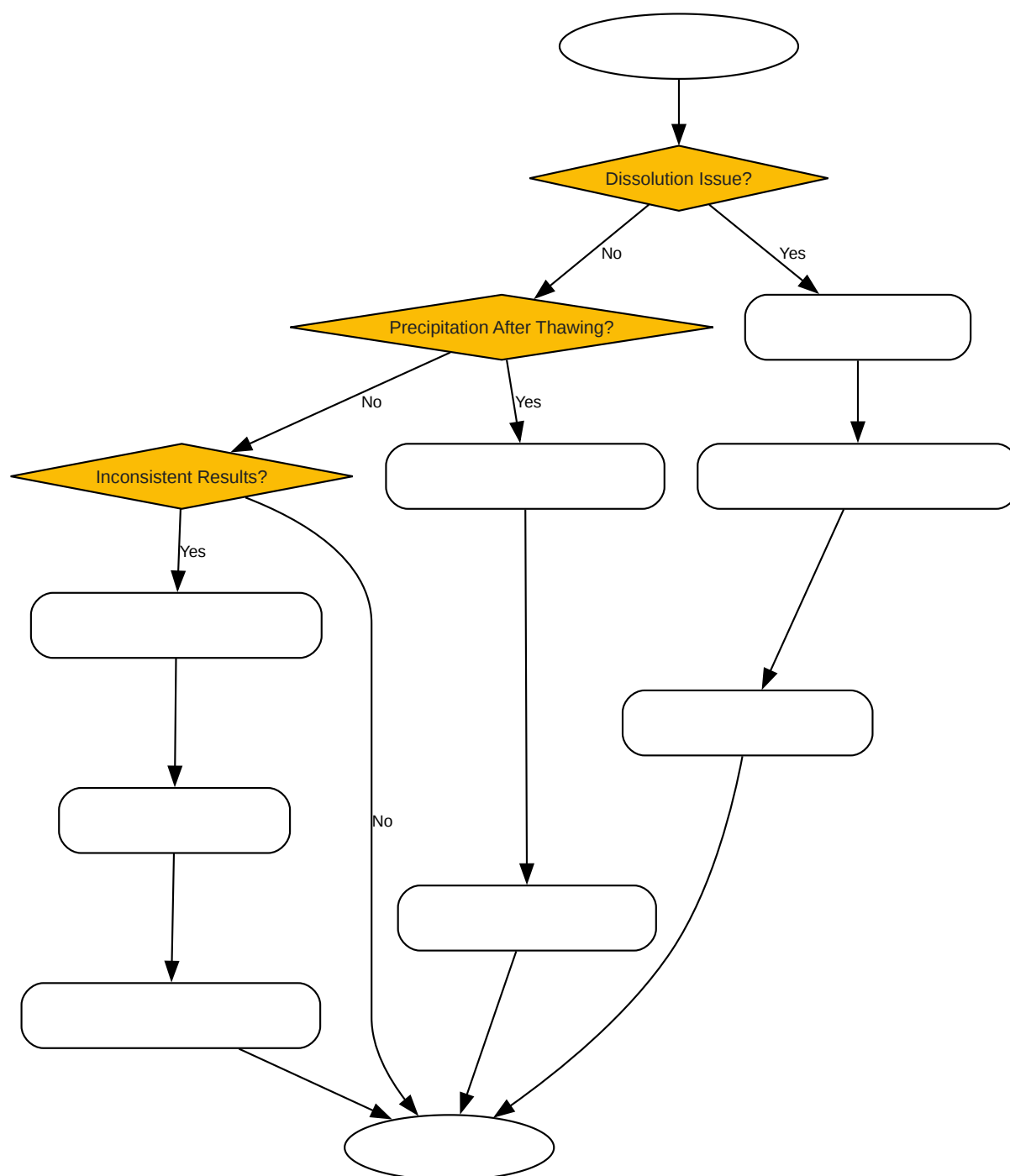
Experimental Protocols

Protocol 1: Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **JNJ-40255293** in Dimethyl Sulfoxide (DMSO).

- Materials:
 - JNJ-40255293** solid powder (Molecular Weight: 402.45 g/mol)
 - Anhydrous/high-purity DMSO
 - Sterile microcentrifuge tubes or vials
 - Calibrated pipettes
 - Vortex mixer
 - Ultrasonic bath (optional)

- Procedure:
 - Weighing: Accurately weigh the desired amount of **JNJ-40255293** powder. For example, to prepare 1 mL of a 10 mM solution, weigh 4.02 mg of the compound.
 - Dissolution: Add the appropriate volume of DMSO to the vial containing the **JNJ-40255293** powder.
 - Mixing: Vortex the solution thoroughly to facilitate dissolution. If necessary, use an ultrasonic bath to ensure the compound is fully dissolved.[\[2\]](#)
 - Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles. Store the aliquots at -20°C for up to one month or at -80°C for up to six months.[\[2\]](#)



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References

- 1. medkoo.com [medkoo.com]
- 2. medchemexpress.com [medchemexpress.com]
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